

Safety and Handling of 3-methyl-2-phenylbutanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-methyl-2-phenylbutanoic acid

Cat. No.: B109533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and toxicological profile of **3-methyl-2-phenylbutanoic acid**. The information is compiled from Safety Data Sheets (SDS), standardized testing guidelines, and available scientific literature to ensure a comprehensive resource for laboratory and drug development settings.

Chemical and Physical Properties

3-methyl-2-phenylbutanoic acid is a solid organic compound with the following properties:

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	
Molecular Weight	178.23 g/mol	[1][2]
CAS Number	3508-94-9	[2][3]
Appearance	Solid	
Melting Point	59-61°C	[2]
Boiling Point	282°C at 760 mmHg	[2]
Flash Point	179.2°C	[2]
Water Solubility	Slightly soluble	[2]
pKa	4.26 ± 0.10 (Predicted)	[2]

Hazard Identification and GHS Classification

3-methyl-2-phenylbutanoic acid is classified under the Globally Harmonized System (GHS) with the following hazards. It is important to note that while a specific LD₅₀ is not readily available in the literature, the GHS classification for acute oral toxicity indicates that it is harmful if swallowed.

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	Warning	

Source: GHS classifications are compiled from various Safety Data Sheets.

Safety and Handling Precautions

Due to the identified hazards, the following precautions are mandatory when handling **3-methyl-2-phenylbutanoic acid**.

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

Engineering Controls

- Work in a well-ventilated laboratory, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a dry, cool, and well-ventilated place.

Experimental Protocols for Hazard Assessment

The following sections detail the standardized methodologies for assessing the key toxicological endpoints for **3-methyl-2-phenylbutanoic acid**, based on OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is designed to classify a substance into a GHS toxicity category using a reduced number of animals.

Principle: A stepwise procedure is used with a small group of animals per step. The outcome of each step (animal survival or death) determines the next step: either dosing at a lower or higher fixed dose level or stopping the test.

Methodology:

- **Test Animals:** Typically, young adult female rats are used. Animals are acclimatized to laboratory conditions for at least 5 days.
- **Dose Levels:** The test is initiated using a starting dose selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight). The starting dose is chosen based on

available information about the substance.

- Procedure:
 - A single animal is dosed.
 - If the animal survives, two additional animals are dosed at the same level.
 - If the first animal dies, the next dose is administered to a new animal at a lower dose level.
 - This stepwise dosing continues until a clear outcome is observed, allowing for classification.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Endpoint: The GHS category is determined based on the number of animals that die at specific dose levels.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause reversible or irreversible skin damage.

Principle: The substance is applied to a small area of the skin of an experimental animal in a single dose. The resulting skin reaction is observed and graded over a period of time.

Methodology:

- Test Animals: Albino rabbits are the preferred species. A small patch of fur on the back of the animal is clipped 24 hours before the test.
- Application of Test Substance:
 - 0.5 g of the solid substance, moistened with a small amount of a suitable vehicle (e.g., water), is applied to a small area of the skin (approximately 6 cm²).
 - The treated area is covered with a gauze patch and semi-occlusive dressing.

- **Exposure Duration:** The exposure period is typically 4 hours.
- **Observations:**
 - After the exposure period, the dressing is removed, and the skin is cleaned.
 - Skin reactions (erythema and edema) are scored at 1, 24, 48, and 72 hours after patch removal.
 - Observations continue for up to 14 days to assess the reversibility of the effects.
- **Endpoint:** The substance is classified as a skin irritant based on the mean scores for erythema and edema.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test assesses the potential of a substance to cause damage to the eye.

Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal. The other eye serves as an untreated control.

Methodology:

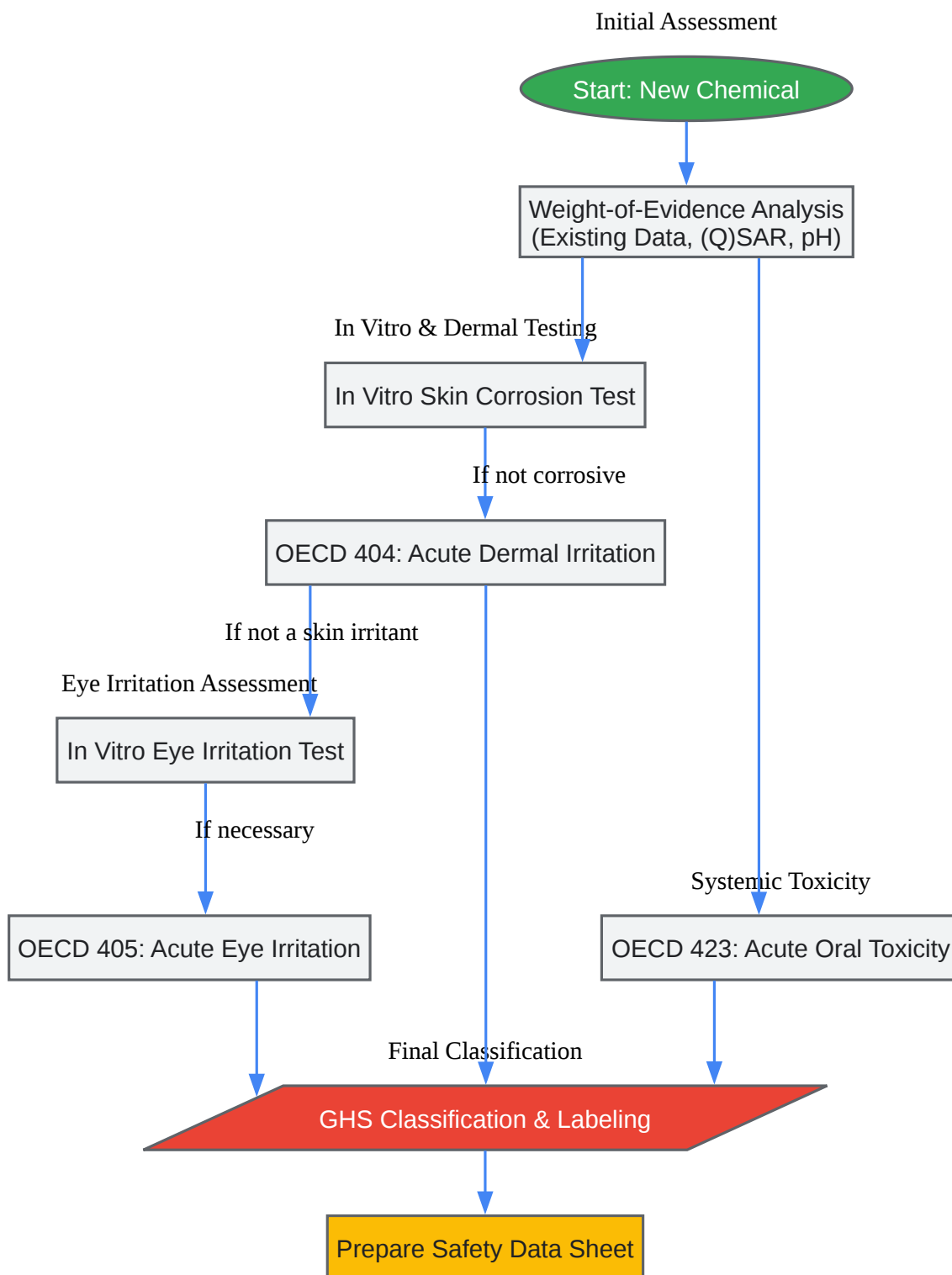
- **Test Animals:** Albino rabbits are typically used.
- **Application of Test Substance:**
 - A small amount of the solid substance (approximately 0.1 g) is placed in the conjunctival sac of one eye.
 - The eyelids are gently held together for about one second.
- **Observations:**
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Ocular lesions (in the cornea, iris, and conjunctiva) are graded according to a scoring system.

- The observation period can be extended up to 21 days to determine the reversibility of the effects.
- Endpoint: The classification of the substance as an eye irritant is based on the severity and reversibility of the ocular lesions.

Diagrams

Safety Assessment Workflow

The following diagram illustrates a logical workflow for assessing the acute toxicity of a chemical like **3-methyl-2-phenylbutanoic acid**, incorporating a weight-of-the-evidence approach and sequential testing as recommended by OECD guidelines.

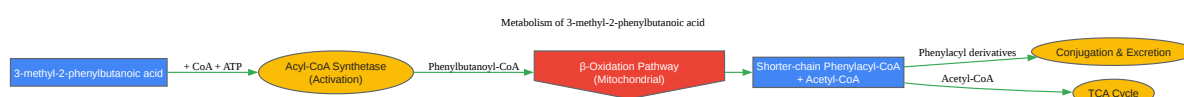


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Figure 1: A sequential workflow for safety assessment.

Metabolic Pathway of Phenylalkanoic Acids

While a specific toxic mechanism of action for **3-methyl-2-phenylbutanoic acid** is not well-defined, its metabolism is expected to follow the general pathway for phenylalkanoic acids, which involves β -oxidation. This is a catabolic process where the fatty acid chain is progressively shortened.



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Figure 2: Simplified metabolic pathway via β -oxidation.

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